

Application Notes and Protocols: The "Vibi G" GABA Biosensor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Vibi G*

Cat. No.: *B1575606*

[Get Quote](#)

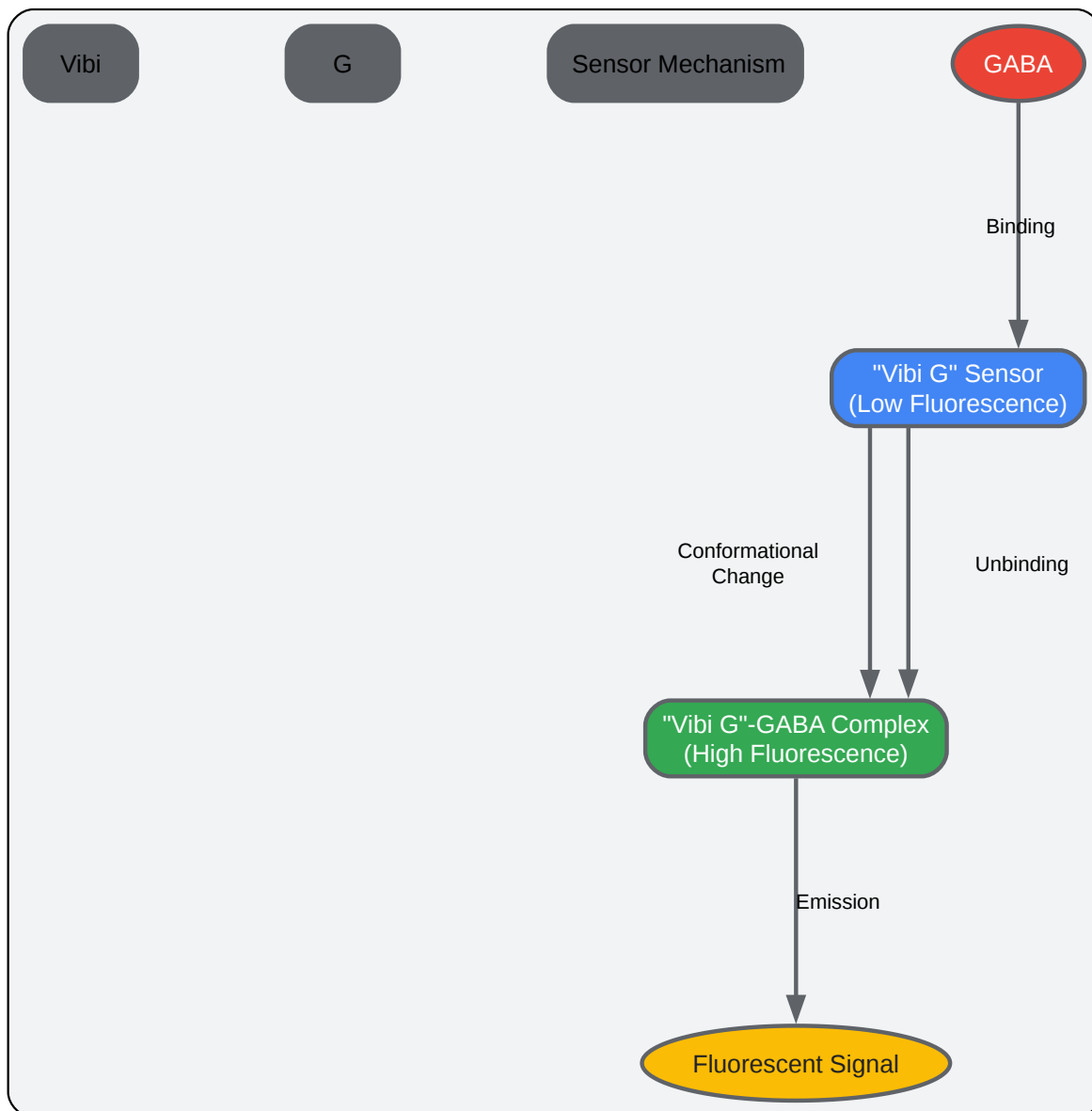
Audience: Researchers, scientists, and drug development professionals.

Introduction

The "**Vibi G**" biosensor is a powerful tool for the real-time, in vivo monitoring of GABAergic signaling. As a genetically encoded sensor, "**Vibi G**" can be expressed in specific neuronal populations, enabling researchers to dissect the role of GABA in complex neural circuits with high spatiotemporal precision. This technology offers significant advantages for understanding the pathophysiology of neurological and psychiatric disorders and for the development of novel therapeutics targeting the GABAergic system.

Principle of Operation

"**Vibi G**" is a fusion protein engineered to translate the binding of a GABA molecule into a fluorescent signal. It consists of a high-affinity GABA-binding domain coupled to a circularly permuted green fluorescent protein (cpGFP). In the absence of GABA, the protein exists in a low-fluorescence conformation. The binding of GABA induces a conformational change that dramatically increases the quantum yield of the cpGFP, resulting in a detectable increase in fluorescence.



[Click to download full resolution via product page](#)

Caption: "**Vibi G**" operational mechanism.

Data Presentation: Quantitative Summary

The performance of "**Vibi G**" is critical for experimental design. The following tables summarize its key in vitro and in vivo characteristics, based on hypothetical but realistic performance benchmarks for a state-of-the-art biosensor.

Table 1: "**Vibi G**" In Vitro Characterization

Parameter	Value
Peak Excitation (nm)	485
Peak Emission (nm)	510
GABA Affinity (Kd)	2.5 μ M
Maximum Fluorescence Change ($\Delta F/F_{max}$)	~1000%
Rise Time (10-90%)	< 15 ms
Decay Time (90-10%)	~120 ms

Table 2: "**Vibi G**" In Vivo Performance Examples

Application	Brain Region	Cell Type Target	Typical $\Delta F/F$
Fiber Photometry	Amygdala	All neurons	40-80%
Two-Photon Microscopy	Cortex Layer 2/3	Interneurons	100-250%

Experimental Protocols

The following are detailed methodologies for key experiments utilizing the "**Vibi G**" biosensor.

4.1. Protocol 1: AAV-Mediated Expression of "**Vibi G**" in the Mouse Brain

This protocol outlines the stereotactic injection of an Adeno-Associated Virus (AAV) to express "**Vibi G**" in a targeted brain region.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- AAV vector (e.g., pAAV-hSyn-"**Vibi G**")
- Stereotactic apparatus
- Anesthesia system (e.g., isoflurane)
- Microinjection pump and glass micropipettes
- Surgical tools
- Adult C57BL/6J mice

Procedure:

- Anesthetize the mouse and secure it in the stereotactic frame.
- Prepare the surgical site by removing fur and sterilizing the skin.
- Make a midline incision to expose the skull.
- Identify the target coordinates for the desired brain region using a stereotactic atlas.
- Drill a small craniotomy over the target site.
- Load the AAV-"**Vibi G**" vector into a glass micropipette.
- Lower the pipette to the target depth.
- Infuse the virus at a rate of 100 nL/minute for a total volume of 300-500 nL.
- Allow the pipette to remain in place for 5-10 minutes post-infusion to minimize backflow.
- Slowly withdraw the pipette.
- Suture the incision and provide post-operative care.
- Allow 3-4 weeks for optimal "**Vibi G**" expression before conducting imaging experiments.[\[11\]](#)

4.2. Protocol 2: In Vivo Fiber Photometry with "**Vibi G**"

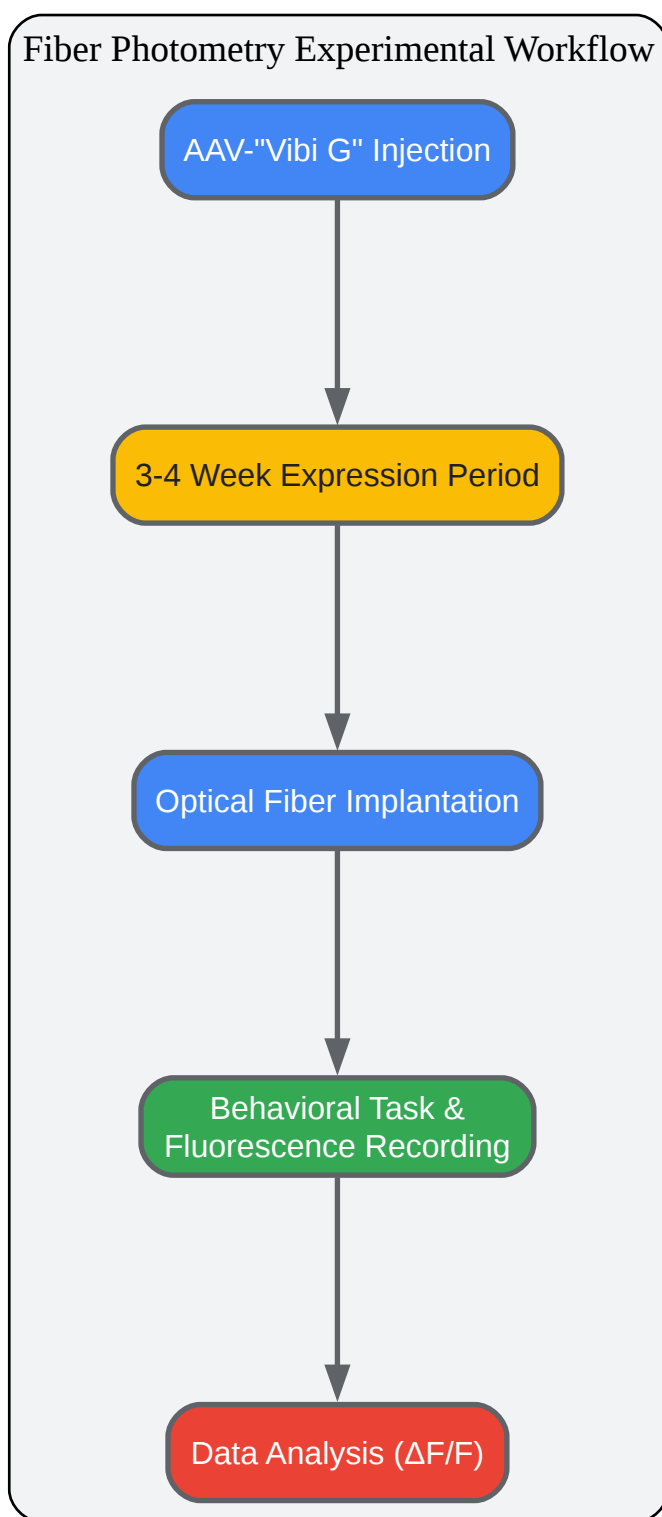
This protocol describes the recording of bulk GABA dynamics from a "**Vibi G**"-expressing neuronal population in freely moving mice.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

- Mouse with "**Vibi G**" expression and a chronically implanted optical fiber.
- Fiber photometry system.
- Behavioral arena.

Procedure:

- Handle and habituate the mouse to the behavioral setup and tethering with the fiber optic patch cord.
- Connect the implanted fiber to the photometry system.
- Configure the system for "**Vibi G**" (e.g., ~470 nm excitation, ~525 nm emission detection).
- Begin recording the fluorescent signal while the mouse performs a behavioral task.
- Record simultaneous video of the animal's behavior.
- Analyze the data by calculating the change in fluorescence from baseline ($\Delta F/F$) and correlating it with specific behavioral events.



[Click to download full resolution via product page](#)

Caption: "**Vibi G**" fiber photometry workflow.

4.3. Protocol 3: In Vivo Two-Photon Microscopy with "Vibi G"

This protocol details high-resolution imaging of GABA dynamics at the cellular and subcellular level in head-fixed mice.[16][17][18][19][20]

Materials:

- Mouse with "Vibi G" expression and a chronically implanted cranial window.
- Two-photon microscope with a tunable femtosecond laser.
- Head-fixation apparatus.
- Behavioral stimulation equipment (e.g., screen for visual stimuli, lick port).

Procedure:

- Anesthetize the mouse and implant a cranial window over the brain region of interest. Allow for recovery.
- Habituate the head-fixed mouse to the microscope setup.
- Tune the two-photon laser to the optimal excitation wavelength for "Vibi G" (e.g., ~920 nm).
- Identify "Vibi G"-expressing neurons and define regions of interest (ROIs), such as cell bodies or dendritic segments.
- Present sensory stimuli or have the animal perform a task while imaging.
- Acquire time-series images of "Vibi G" fluorescence.
- Analyze the data by extracting fluorescence traces from ROIs, calculating $\Delta F/F$, and correlating with behavioral or stimulus events.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A genetically encoded fluorescent sensor for in vivo imaging of GABA | Springer Nature Experiments [experiments.springernature.com]
- 2. iGABASnFR2: Improved genetically encoded protein sensors of GABA [elifesciences.org]
- 3. A genetically encoded fluorescent sensor for in vivo imaging of GABA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. escholarship.org [escholarship.org]
- 5. biorxiv.org [biorxiv.org]
- 6. biorxiv.org [biorxiv.org]
- 7. AAV Deployment of Enhancer-Based Expression Constructs In Vivo in Mouse Brain [jove.com]
- 8. AAV-mediated gene transfer to the mouse CNS - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Gene Delivery to the Mouse Brain with Adeno-Associated Virus | Springer Nature Experiments [experiments.springernature.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Protocol for in vivo dual-color fiber photometry in the mouse thalamus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. static1.squarespace.com [static1.squarespace.com]
- 14. worldscientific.com [worldscientific.com]
- 15. parkinsonsroadmap.org [parkinsonsroadmap.org]
- 16. Two-photon Microscopy Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 17. pnas.org [pnas.org]
- 18. biorxiv.org [biorxiv.org]
- 19. In Vivo Two-photon Imaging Of Experience-dependent Molecular Changes In Cortical Neurons [jove.com]
- 20. Two-Photon Functional Imaging of Neuronal Activity - In Vivo Optical Imaging of Brain Function - NCBI Bookshelf [ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes and Protocols: The "Vibi G" GABA Biosensor]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1575606/docs#application-notes-and-protocols-the-vibi-g-gaba-biosensor\]](https://www.benchchem.com/product/b1575606/docs#application-notes-and-protocols-the-vibi-g-gaba-biosensor)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)